

# Essential Safety and Operational Protocols for Handling A-395N UV Lamps

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: A-395N

Cat. No.: B15602355

[Get Quote](#)

**Disclaimer:** The following guidance is based on the interpretation of "A-395N" as a designation for a UV lamp, as indicated by search results, rather than a chemical compound. The procedures outlined are derived from safety data sheets for similar equipment and general laboratory safety practices.

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **A-395N** UV lamps. Adherence to these protocols is essential for ensuring a safe laboratory environment.

## I. Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against potential hazards associated with UV lamp handling, particularly in the event of breakage which can expose personnel to mercury and sharp quartz fragments.

Table 1: Recommended Personal Protective Equipment for **A-395N** UV Lamp Handling

Condition of Lamp	Task	Required PPE
Intact	Installation/Removal	Safety glasses with side shields, Nitrile gloves
Operation	UV-rated safety glasses or face shield	
Broken	Cleanup	Safety goggles, Chemical-resistant gloves (e.g., Neoprene or Nitrile), Lab coat or coveralls, Closed-toe shoes
If ventilation is inadequate: NIOSH-approved respirator		

## II. Hazard Identification and Exposure Limits

The primary hazards associated with **A-395N** UV lamps, especially when broken, are exposure to mercury vapor and cuts from broken quartz glass.[\[1\]](#)

Table 2: Occupational Exposure Limits for Hazardous Components

Component	OSHA PEL (TWA)	ACGIH TLV (TWA)	Notes
Mercury (Hg)	0.1 mg/m <sup>3</sup> (Ceiling)	0.025 mg/m <sup>3</sup>	Avoid exceeding these limits. <a href="#">[2]</a>
Quartz (Silica)	0.1 mg/m <sup>3</sup>	0.8 mg/m <sup>3</sup>	Primarily a risk if fine dust is generated. <a href="#">[2]</a>

TWA: Time-Weighted Average

## III. Standard Operating Procedure: Handling a Broken A-395N UV Lamp

This protocol outlines the step-by-step procedure for the safe cleanup of a broken UV lamp to minimize exposure to mercury and prevent injury.

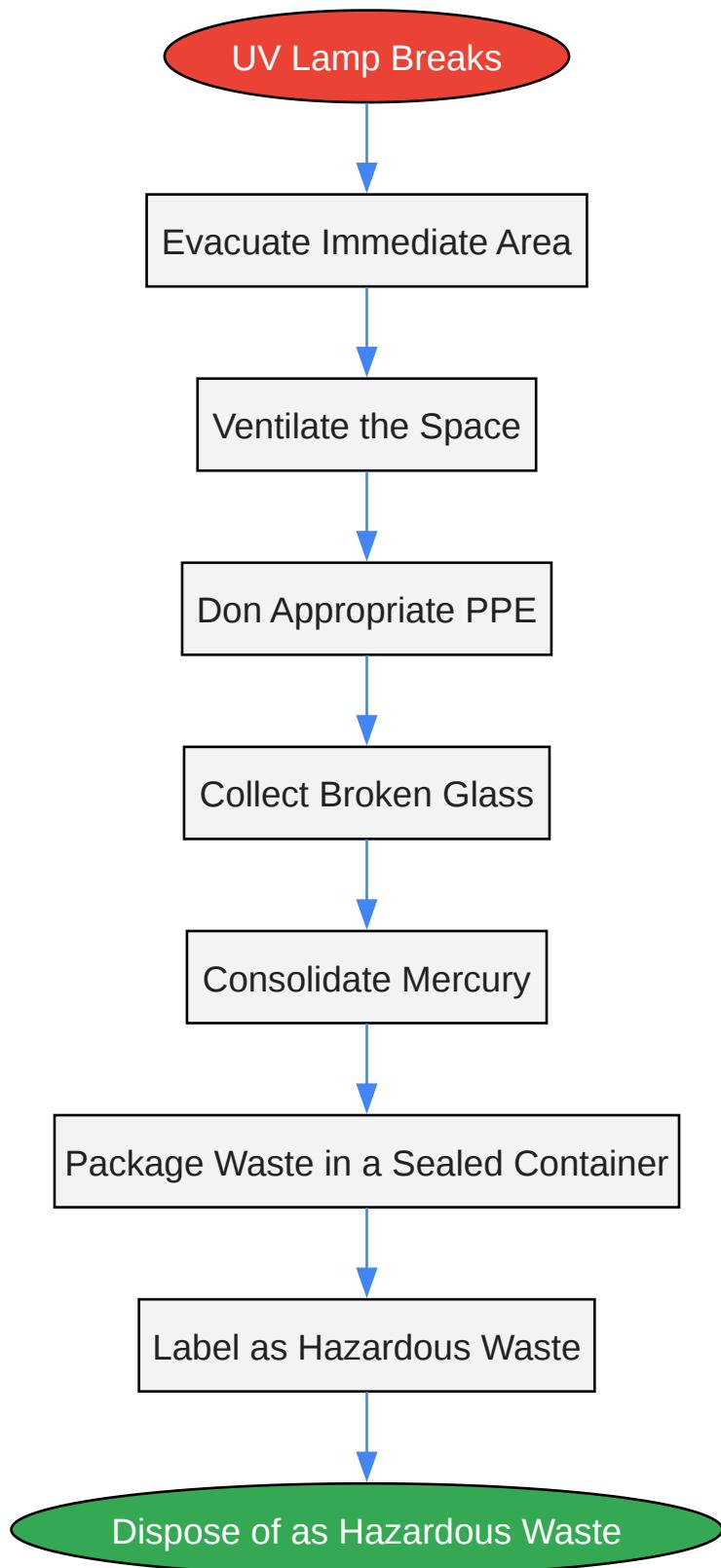
## Experimental Protocol: Broken UV Lamp Cleanup

- Evacuate and Ventilate:
  - Immediately evacuate all personnel from the immediate area.
  - Increase ventilation by opening windows or using a fume hood if the breakage occurs outside of one.[\[2\]](#) Do not use central air conditioning if it will recirculate the air.
- Don Appropriate PPE:
  - Before re-entering the area, put on the required PPE as specified in Table 1 for broken lamp cleanup.
- Collect Broken Glass:
  - Carefully collect all visible fragments of glass and quartz.
  - Use tongs or forceps to handle larger pieces to avoid cuts.
  - Use a stiff card or scraper to collect smaller shards.
- Consolidate Mercury Droplets:
  - If mercury droplets are visible, use a mercury-specific absorbent or a commercial mercury spill kit.
  - Never use a standard vacuum cleaner, as this will vaporize and spread the mercury. A specialized mercury vacuum cleaner may be used if available.[\[1\]](#)
- Package Waste:
  - Place all collected glass, mercury-contaminated materials, and disposable PPE into a sealed, airtight container.[\[3\]](#)
  - The container must be clearly labeled as "Hazardous Waste: Contains Mercury".
- Final Cleaning:

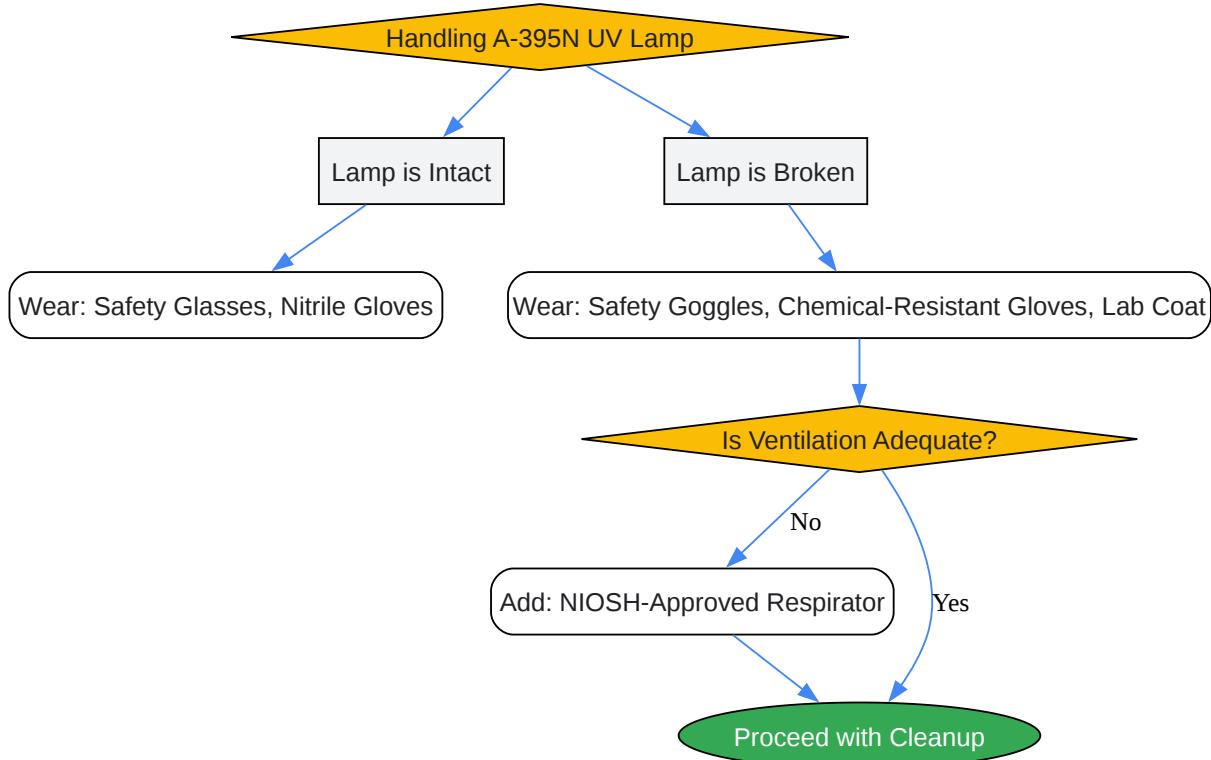
- Wipe the area with a damp cloth or a commercial mercury decontamination solution.
- Disposal:
  - Dispose of the sealed container as hazardous waste in accordance with institutional and local regulations. Do not dispose of it in regular trash.

## IV. Visual Workflow and Decision Diagrams

To further clarify the safety procedures, the following diagrams illustrate key workflows and decision-making processes.

[Click to download full resolution via product page](#)

Caption: Workflow for responding to a broken **A-395N** UV lamp incident.



[Click to download full resolution via product page](#)

Caption: Decision-making process for PPE selection based on lamp condition.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [light-sources.com](http://light-sources.com) [light-sources.com]

- 2. altusscience.com [altusscience.com]
- 3. hp.com [hp.com]
- To cite this document: BenchChem. [Essential Safety and Operational Protocols for Handling A-395N UV Lamps]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15602355#personal-protective-equipment-for-handling-a-395n\]](https://www.benchchem.com/product/b15602355#personal-protective-equipment-for-handling-a-395n)

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)